

# Application Notes and Protocols for 3-(Hydroxymethyl)-3-methylcyclobutanone in Organic Synthesis

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## Compound of Interest

**Compound Name:** 3-(Hydroxymethyl)-3-methylcyclobutanone

**Cat. No.:** B1383335

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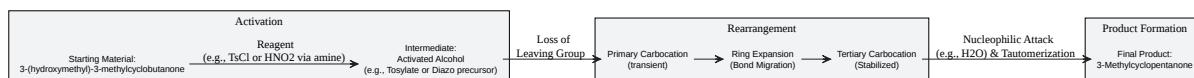
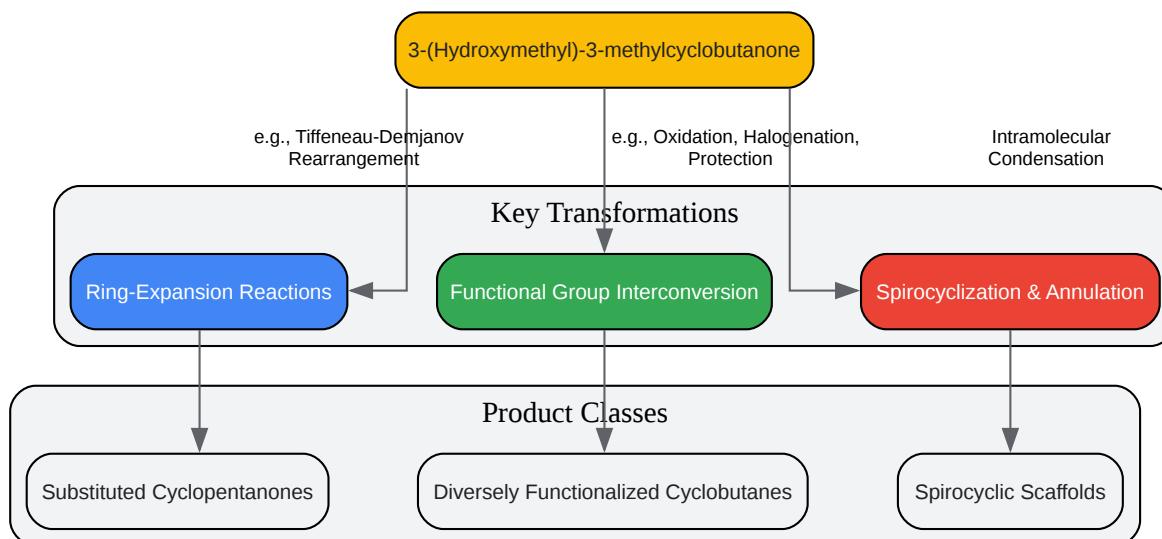
## Introduction: The Unique Potential of a Strained Bifunctional Synthon

In the landscape of synthetic organic chemistry, strained carbocyclic molecules have emerged as powerful tools for the construction of complex molecular architectures.<sup>[1]</sup> Among these, cyclobutane derivatives hold a special place due to their inherent ring strain (approximately 26.3 kcal mol<sup>-1</sup>), which can be strategically harnessed for selective bond cleavage and rearrangement reactions.<sup>[2][3]</sup> **3-(Hydroxymethyl)-3-methylcyclobutanone** is a prime example of a versatile building block that marries this intrinsic reactivity with bifunctional handles—a ketone and a primary alcohol. This unique combination allows for a diverse range of synthetic transformations, making it a valuable precursor for pharmaceuticals, natural products, and novel chemical entities.<sup>[1][4]</sup>

The puckered three-dimensional structure of the cyclobutane ring offers distinct stereochemical control and can be used to direct pharmacophore groups, reduce planarity, or serve as a non-classical aryl isostere in medicinal chemistry.<sup>[2]</sup> This guide provides an in-depth exploration of the synthetic applications of **3-(hydroxymethyl)-3-methylcyclobutanone**, complete with detailed protocols and mechanistic insights for researchers, scientists, and drug development professionals.

# Core Synthetic Applications

The synthetic utility of **3-(hydroxymethyl)-3-methylcyclobutanone** stems from the orthogonal reactivity of its ketone and alcohol functionalities, coupled with the latent energy of the four-membered ring.



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